

Atriopeptin III: A Comprehensive Technical Guide to its Sequence, Synthesis, and Function

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Compound of Interest

Compound Name: *Atriopeptin III*

CAS No.: 90817-13-3

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth exploration of **Atriopeptin III**, a key player in cardiovascular regulation. We will delve into its molecular identity, the intricacies of its chemical synthesis and characterization, its mechanism of action at the cellular level, and its physiological roles, offering a robust resource for researchers in the field.

Core Identity: The Amino Acid Sequence and Structure of Atriopeptin III

Atriopeptin III is a 24-amino acid peptide, representing a biologically active fragment of the atrial natriuretic peptide (ANP) prohormone.[1][2][3] Specifically, it corresponds to residues 103-126 of the ANF prohormone.[1] Its primary structure is crucial for its function, featuring a characteristic 17-amino acid ring formed by a disulfide bond between two cysteine residues.[1][4] This cyclic structure is essential for its potent biological activities.[5]

The amino acid sequence of rat **Atriopeptin III** is:

H-Ser-Ser-Cys-Phe-Gly-Gly-Arg-Ile-Asp-Arg-Ile-Gly-Ala-Gln-Ser-Gly-Leu-Gly-Cys-Asn-Ser-Phe-Arg-Tyr-OH[6]

In single-letter code, this is represented as:

SSCFGGRIDRIGASGLGCNSFRY[1][2]

A disulfide bridge is formed between the cysteine (Cys) residues at positions 3 and 19.[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Atriopeptin III** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₀₇ H ₁₆₅ N ₃₅ O ₃₄ S ₂	[1][6]
Molecular Weight	~2550 Da	[2][6]
Sequence Length	24 amino acids	[2][3][6]
Theoretical pI	9.08	[6]

Synthesis and Structural Verification: From Linear Chain to Biologically Active Peptide

The production of biologically active **Atriopeptin III** for research and therapeutic development relies on chemical synthesis, typically through a stepwise solid-phase method.[5] This process involves the sequential addition of amino acids to a growing peptide chain anchored to a solid resin support. The formation of the intramolecular disulfide bridge is a critical final step to confer the correct three-dimensional structure required for its physiological function.[5]

Experimental Protocol: Solid-Phase Synthesis and Purification of Atriopeptin III

The following protocol outlines the general steps for the manual solid-phase synthesis of **Atriopeptin III**.

- **Resin Preparation:** Start with a suitable solid support resin, such as a Wang resin pre-loaded with the C-terminal amino acid, Tyrosine (Tyr).

- **Deprotection:** Remove the temporary protecting group (e.g., Fmoc) from the N-terminus of the resin-bound amino acid. This is typically achieved using a solution of piperidine in a suitable solvent like dimethylformamide (DMF).
- **Amino Acid Coupling:** Activate the next amino acid in the sequence (Arginine - Arg) by reacting it with a coupling agent (e.g., HBTU, HATU) in the presence of a base (e.g., DIPEA) in a solvent like DMF. Add this activated amino acid to the deprotected resin to form a new peptide bond.
- **Washing:** Thoroughly wash the resin with DMF to remove any unreacted reagents and byproducts.
- **Repeat Cycle:** Repeat the deprotection, coupling, and washing steps for each subsequent amino acid in the sequence until the full 24-amino acid linear peptide is assembled.
- **Cleavage and Deprotection:** Once the synthesis is complete, cleave the peptide from the resin and remove the permanent side-chain protecting groups using a strong acid cocktail, typically containing trifluoroacetic acid (TFA).
- **Purification of the Linear Peptide:** Purify the crude linear peptide using reversed-phase high-performance liquid chromatography (RP-HPLC).
- **Disulfide Bridge Formation (Oxidation):** Dissolve the purified linear peptide at a very high dilution in a suitable solvent (e.g., 30% acetic acid) and treat with an oxidizing agent, such as iodine, to facilitate the formation of the intramolecular disulfide bond between the two cysteine residues.^[5]
- **Final Purification:** Purify the final cyclized **Atriopeptin III** to homogeneity using RP-HPLC.
- **Characterization:** Confirm the identity and purity of the synthetic peptide using techniques such as mass spectrometry (to verify the molecular weight) and amino acid analysis (to confirm the composition).

Workflow for Atriopeptin III Synthesis and Purification



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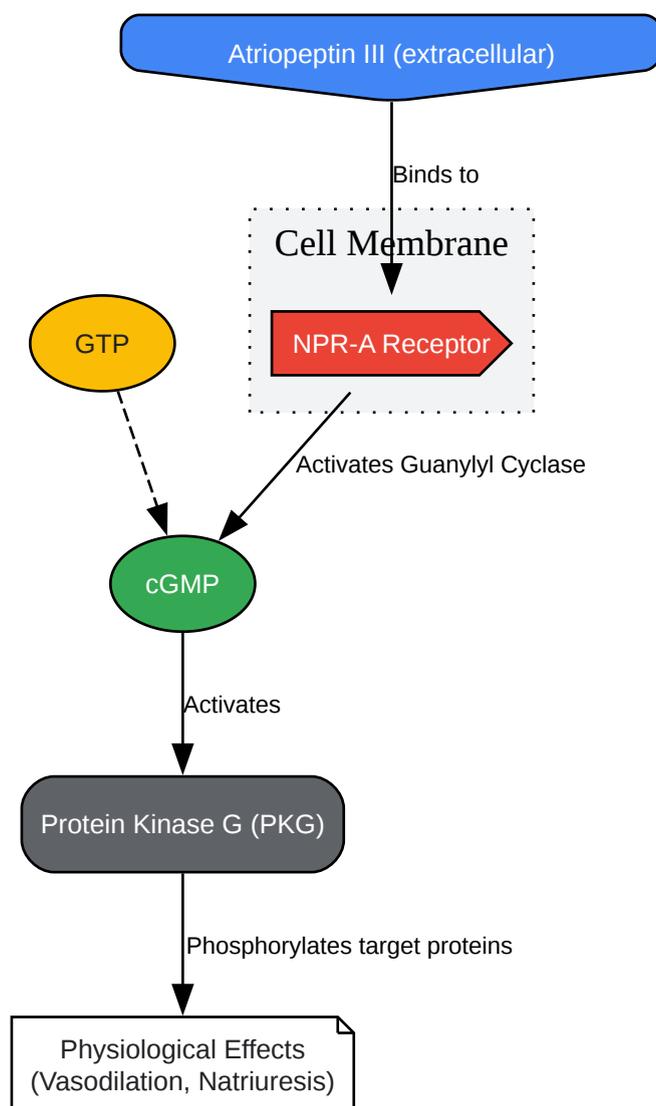
Caption: Workflow for the solid-phase synthesis and purification of **Atriopeptin III**.

Mechanism of Action: The Signaling Cascade of Atriopeptin III

Atriopeptin III, like other atrial natriuretic peptides, exerts its effects by binding to specific cell surface receptors, primarily the natriuretic peptide receptor-A (NPR-A).^{[7][8]} This receptor has intrinsic guanylyl cyclase activity.^{[7][8]} The binding of **Atriopeptin III** to the extracellular domain of NPR-A induces a conformational change that activates the intracellular guanylyl cyclase domain. This, in turn, catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP).^{[7][8]}

The elevated intracellular levels of cGMP then activate cGMP-dependent protein kinases (PKG), which phosphorylate various downstream target proteins, leading to the physiological effects of **Atriopeptin III**, such as vasodilation and natriuresis.^{[7][8]}

Atriopeptin III Signaling Pathway



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Sources

- 1. Atriopeptin III | C107H165N35O34S2 | CID 16142364 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [2. Atriopeptin III, rat \[ANP \(127-150\), rat\] - Echelon Biosciences \[echelon-inc.com\]](#)
- [3. Atriopeptin III. A potent natriuretic, diuretic, and hypotensive agent in rats with chronic renal failure - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. longdom.org \[longdom.org\]](#)
- [5. Synthesis and biological activity of atriopeptin III and its small molecular analog - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. alpha-Atrial natriuretic peptide \[5-28\], Atriopeptin III \(rat\) \[novoprolabs.com\]](#)
- [7. Atrial natriuretic peptide - Wikipedia \[en.wikipedia.org\]](#)
- [8. Frontiers | Molecular Signaling Mechanisms and Function of Natriuretic Peptide Receptor-A in the Pathophysiology of Cardiovascular Homeostasis \[frontiersin.org\]](#)
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